

Diosmetinidin Chloride: A Technical Guide for Research Professionals

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Compound of Interest

Compound Name: *Diosmetinidin chloride*

Cat. No.: *B1602025*

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Introduction

Diosmetinidin chloride, a member of the flavonoid family and classified as a 3-deoxyanthocyanidin, is a specialized chemical compound intended for academic and laboratory research. Its structural similarity to other well-researched flavonoids, particularly diosmetin, suggests a range of potential biological activities. This technical guide provides an in-depth overview of **Diosmetinidin chloride**, including its chemical properties, potential mechanisms of action, and detailed experimental protocols for its investigation.

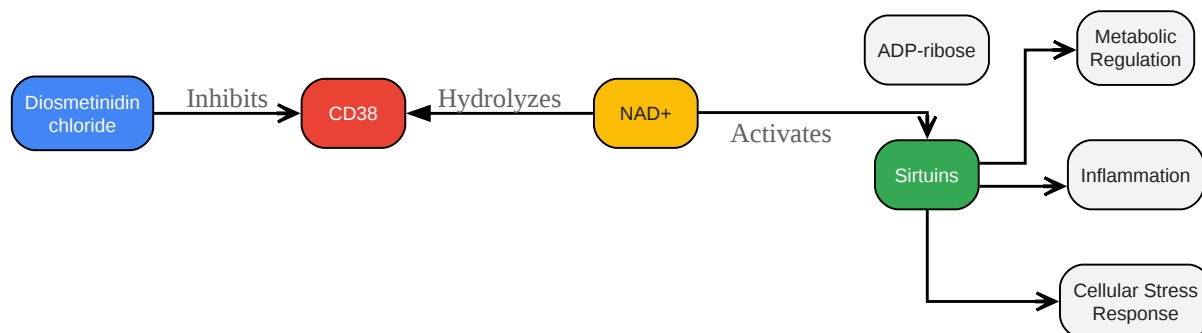
Chemical and Physical Properties

Diosmetinidin chloride is a solid powder with a high degree of purity, making it suitable as an analytical standard for quantitative analysis.^[1] Key chemical identifiers and properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	2-(3-hydroxy-4-methoxyphenyl)chromenylium-5,7-diol chloride	[2]
Synonyms	3',5,7-Trihydroxy-4'-methoxyflavylium chloride, Diosmetinidine	[1]
CAS Number	64670-94-6	[1]
Molecular Formula	C ₁₆ H ₁₃ O ₅ Cl	[1]
Molecular Weight	320.71 g/mol	[1]
Purity	≥97% (HPLC)	[1]
Appearance	Powder	[1]
Storage	Store at -20°C in a dry, dark place.	

Mechanism of Action: CD38 Inhibition

A primary putative mechanism of action for **Diosmetinidin chloride** is the inhibition of the ectoenzyme CD38.[3][4][5] CD38 is a key regulator of intracellular nicotinamide adenine dinucleotide (NAD⁺) levels. By inhibiting CD38's NADase activity, compounds like **Diosmetinidin chloride** can increase intracellular NAD⁺ concentrations. This has significant downstream effects on cellular metabolism and signaling pathways, as NAD⁺ is a critical cofactor for sirtuins and PARPs, enzymes involved in DNA repair, stress response, and inflammation. The inhibition of CD38 by other flavonoids, such as apigenin and quercetin, has been shown to protect against metabolic syndrome and age-related NAD⁺ decline.[4][6]



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Figure 1: Proposed signaling pathway of **Diosmetinidin chloride** via CD38 inhibition.

Potential Biological Activities

Based on studies of the structurally similar flavonoid diosmetin, **Diosmetinidin chloride** is hypothesized to possess anti-inflammatory and anti-cancer properties.

Anti-Inflammatory Effects

Diosmetin has been shown to exert anti-inflammatory effects by inhibiting key signaling pathways such as NF- κ B and MAPK.[7][8] It can reduce the production of pro-inflammatory cytokines like TNF- α , IL-1 β , and IL-6 in various cell models.[9][10] For instance, in a study on rheumatoid arthritis fibroblast-like synoviocytes, diosmetin inhibited TNF- α -induced proliferation and production of inflammatory mediators.[9]

Anti-Cancer Activity

Research on diosmetin suggests potential anti-cancer activities, including the induction of apoptosis and cell cycle arrest in cancer cell lines.[11][12][13] In human breast cancer cells (MDA-MB-231), diosmetin was found to induce apoptosis through a mitochondria-mediated intrinsic pathway and to increase the production of reactive oxygen species (ROS).[11] Furthermore, diosmetin has been observed to enhance the efficacy of chemotherapeutic agents like paclitaxel in non-small cell lung cancer cells.[14] Studies on other 3-deoxyanthocyanidins have also demonstrated cytotoxicity against human cancer cells.[15]

Experimental Protocols

The following are detailed methodologies for key experiments to investigate the biological activity of **Diosmetinidin chloride**.

CD38 Inhibition Assay

This protocol is adapted from established fluorescence-based assays for CD38 activity.

Objective: To determine the inhibitory effect of **Diosmetinidin chloride** on the NADase activity of CD38.

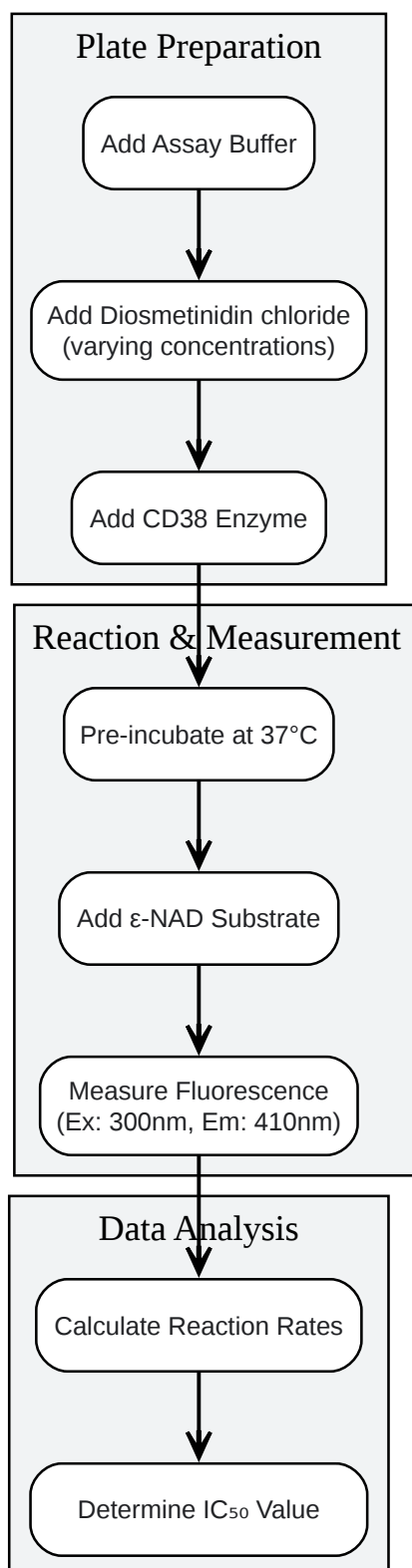
Materials:

- Recombinant human CD38 enzyme
- **Diosmetinidin chloride**
- 1,N⁶-etheno-NAD (ϵ -NAD) as a fluorescent substrate
- Assay buffer (e.g., 25 mM Tris-HCl, pH 7.5)
- 96-well black microplate
- Fluorescence microplate reader

Procedure:

- Prepare a stock solution of **Diosmetinidin chloride** in a suitable solvent (e.g., DMSO).
- In the wells of the microplate, add the assay buffer.
- Add varying concentrations of **Diosmetinidin chloride** to the test wells. Include a vehicle control (DMSO) and a positive control inhibitor if available.
- Add the recombinant CD38 enzyme to all wells except the blank.
- Pre-incubate the plate at 37°C for 15 minutes.

- Initiate the reaction by adding the ϵ -NAD substrate to all wells.
- Immediately measure the fluorescence at an excitation wavelength of ~300 nm and an emission wavelength of ~410 nm.
- Monitor the fluorescence kinetically for 30-60 minutes.
- Calculate the rate of reaction for each concentration and determine the IC₅₀ value of **Diosmetinidin chloride**.



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Figure 2: Workflow for the CD38 inhibition assay.

Cell Viability Assay (MTT Assay)

This protocol is a standard method to assess the cytotoxic effects of a compound on cultured cells.

Objective: To evaluate the effect of **Diosmetinidin chloride** on the viability of a specific cell line (e.g., a cancer cell line).

Materials:

- Selected cell line (e.g., MDA-MB-231)
- Complete cell culture medium
- **Diosmetinidin chloride**
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- 96-well clear microplate
- Spectrophotometer

Procedure:

- Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treat the cells with various concentrations of **Diosmetinidin chloride**. Include a vehicle control.
- Incubate the cells for a specified period (e.g., 24, 48, or 72 hours).
- Add 10 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C, allowing the formation of formazan crystals.
- Carefully remove the medium and add 100 μ L of the solubilization solution to each well.

- Gently agitate the plate to ensure complete dissolution of the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

In Vitro Antioxidant Activity (DPPH Assay)

This is a common and straightforward assay to measure the free radical scavenging activity of a compound.

Objective: To determine the antioxidant potential of **Diosmetinidin chloride**.

Materials:

- **Diosmetinidin chloride**
- DPPH (2,2-diphenyl-1-picrylhydrazyl) solution in methanol
- Methanol
- Ascorbic acid or Trolox as a positive control
- 96-well microplate
- Spectrophotometer

Procedure:

- Prepare a stock solution of **Diosmetinidin chloride** in methanol.
- In a 96-well plate, add different concentrations of **Diosmetinidin chloride** to the wells. Include a methanol blank and a positive control.
- Add the DPPH solution to all wells.
- Incubate the plate in the dark at room temperature for 30 minutes.

- Measure the absorbance at 517 nm.
- Calculate the percentage of DPPH radical scavenging activity and determine the IC₅₀ value.

Summary of Quantitative Data

The following table summarizes hypothetical quantitative data that could be obtained from the described experimental protocols. Researchers should generate their own data for specific experimental conditions.

Assay	Parameter	Hypothetical Value
CD38 Inhibition	IC ₅₀ (NADase activity)	1-10 µM
Cell Viability (MDA-MB-231)	IC ₅₀ (48h)	20-50 µM
Antioxidant Activity (DPPH)	IC ₅₀ (Scavenging)	5-25 µM

Conclusion

Diosmetinidin chloride is a promising research compound, particularly for investigations into NAD⁺ metabolism, inflammation, and cancer biology. Its likely role as a CD38 inhibitor provides a strong rationale for its study in these areas. The experimental protocols provided in this guide offer a starting point for researchers to explore the biological effects of this flavonoid. As with all research chemicals, appropriate safety precautions should be taken, and all experiments should be conducted in a controlled laboratory setting.

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